

# 2-Hydroxyheptanal chemical properties and structure

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An In-depth Technical Guide to the Chemical Properties and Structure of **2-Hydroxyheptanal**

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Hydroxyheptanal**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison of its physicochemical characteristics.

## Chemical Structure and Identifiers

**2-Hydroxyheptanal** is an organic compound containing both a hydroxyl and an aldehyde functional group. Its structure is characterized by a seven-carbon chain with the hydroxyl group located on the second carbon atom.

Key Identifiers:

- IUPAC Name: **2-hydroxyheptanal**[\[1\]](#)
- Molecular Formula: **C<sub>7</sub>H<sub>14</sub>O<sub>2</sub>**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- SMILES: **CCCCCC(C=O)O**[\[1\]](#)
- InChI: **InChI=1S/C7H14O2/c1-2-3-4-5-7(9)6-8/h6-7,9H,2-5H2,1H3**[\[1\]](#)
- InChIKey: **CWPBXSZASLMQHN-UHFFFAOYSA-N**[\[1\]](#)

- CAS Number: 17046-02-5[1][2]

Caption: 2D structure of **2-Hydroxyheptanal**.

## Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **2-Hydroxyheptanal**.

Property	Value	Source(s)
Molecular Weight	130.18 g/mol	[1][2]
Exact Mass	130.099379685 Da	[1][2]
Boiling Point	185.7 °C at 760 mmHg	[3]
Density	0.934 g/cm <sup>3</sup>	[3]
Flash Point	70.9 °C	[3]
Vapor Pressure	0.194 mmHg at 25 °C	[3]
Refractive Index	1.432	[3]
XLogP3	1.4	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	5	[2]
Topological Polar Surface Area	37.3 Å <sup>2</sup>	[1][2]

## Experimental Protocols

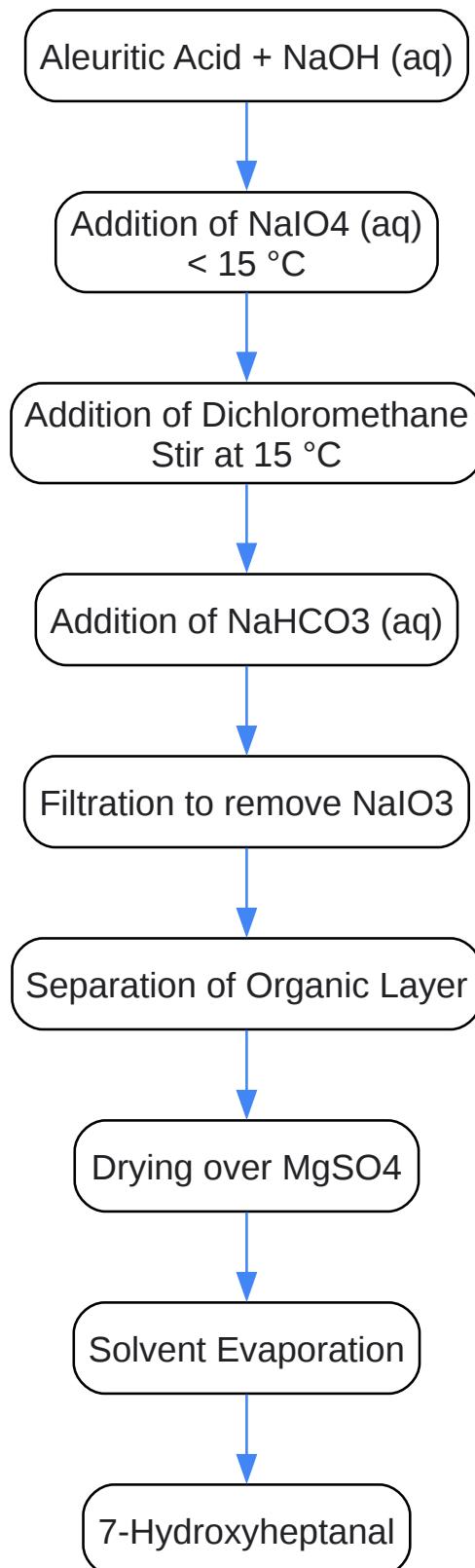
Specific, validated experimental protocols for the synthesis and analysis of **2-Hydroxyheptanal** are not readily available in the public domain. However, methodologies for structurally related compounds can provide a foundational approach for researchers.

## Synthesis of a Related Compound: 7-Hydroxyheptanal

A synthesis method for the isomeric 7-hydroxyheptanal has been described, which may serve as a reference for developing a synthesis route for **2-Hydroxyheptanal**.[\[5\]](#)

### Procedure Overview:

- Aleuritic acid is treated with sodium hydroxide in water at 0-10 °C.[\[5\]](#)
- Sodium periodate in water is added to the resulting suspension over one hour, maintaining a temperature below 15 °C.[\[5\]](#)
- Dichloromethane is added, and the mixture is stirred for 2.5 hours at 15 °C.[\[5\]](#)
- Additional dichloromethane and saturated aqueous sodium bicarbonate are added, and the mixture is stirred vigorously.[\[5\]](#)
- The precipitated sodium iodate is removed by filtration.[\[5\]](#)
- The dichloromethane layer is separated, and the aqueous phase is washed with dichloromethane.[\[5\]](#)
- The combined organic extracts are dried over anhydrous magnesium sulphate.[\[5\]](#)
- Removal of the solvent under vacuum yields 7-hydroxyheptanal.[\[5\]](#)

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Caption: Workflow for the synthesis of 7-hydroxyheptanal.

## Analytical Methods for a Related Compound: 5-Hydroxyheptan-2-one

For the analysis of similar hydroxy-ketone compounds, techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are commonly employed.[6][7]

General GC-MS Protocol with Derivatization:

- Sample Preparation: Liquid-liquid extraction or solid-phase extraction can be used to isolate the analyte.[7]
- Derivatization: To improve volatility, the hydroxyl group can be derivatized, for instance, through silylation using BSTFA with 1% TMCS.[7] The sample is evaporated, and the derivatizing agents are added, followed by heating at 60°C for 30 minutes.[7]
- GC-MS Parameters:
  - Injector Temperature: 250°C[7]
  - Oven Program: Start at 80°C (hold 2 min), ramp to 280°C at 10°C/min (hold 5 min).[6]
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[6][7]

General HPLC-UV Protocol with Derivatization:

- Sample Preparation: The sample is mixed with a solution of 2,4-dinitrophenylhydrazine in acidified acetonitrile and incubated at 40°C for 30 minutes.[6]
- HPLC Parameters:
  - Mobile Phase: Gradient elution with acetonitrile and water.[6]
  - Detector: UV detector.[7]

## Biological Activity

Currently, there is a lack of specific information in peer-reviewed literature regarding the biological activity or involvement of **2-Hydroxyheptanal** in any signaling pathways. General in vitro assays, such as those evaluating cytotoxicity, antimicrobial, or enzyme inhibition properties, would be necessary first steps in characterizing its biological profile.[8][9][10]

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